

# Methyl 2-heptenoate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Methyl 2-heptenoate

Cat. No.: B1336845

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## Abstract

This technical guide provides a comprehensive overview of **methyl 2-heptenoate**, a volatile organic compound (VOC) with potential applications in the fields of flavor chemistry, agricultural sciences, and drug development. This document collates available data on its chemical properties, natural occurrences, and known biological activities. Detailed experimental protocols for the extraction, identification, and quantification of **methyl 2-heptenoate** are presented, primarily focusing on gas chromatography-mass spectrometry (GC-MS) based techniques. While specific research on the bioactivity of **methyl 2-heptenoate** is nascent, this guide also explores the activities of structurally related compounds to highlight potential areas for future investigation.

## Introduction

**Methyl 2-heptenoate** (C<sub>8</sub>H<sub>14</sub>O<sub>2</sub>) is a fatty acid methyl ester that contributes to the aromatic profile of various natural products. As a volatile organic compound, it has the potential to act as a semiochemical, influencing the behavior of organisms, or to possess other biological activities. This guide aims to provide researchers, scientists, and drug development professionals with a consolidated resource on the current state of knowledge regarding **methyl 2-heptenoate** and to offer detailed methodologies for its study.

## Chemical and Physical Properties

**Methyl 2-heptenoate** is an unsaturated fatty acid methyl ester. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	142.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	methyl (2E)-hept-2-enoate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	18999-46-7	-
Appearance	Colorless liquid (presumed)	-
Odor	Fruity, apple-like (inferred from related esters)	-

## Natural Occurrence

**Methyl 2-heptenoate** has been identified as a volatile component in a variety of natural sources, ranging from fruits to fermented and cured products. The quantitative data available in the literature is summarized below.

Natural Source	Concentration ( $\mu\text{g/kg}$ or $\mu\text{g/L}$ )	Analytical Method	Reference
Soursop ( <i>Annona muricata</i> L.) Pulp	$70 \pm 0$ (CAR/PDMS fiber); $120 \pm 70$ (DVB/CAR/PDMS fiber); $40 \pm 10$ (PDMS/DVB fiber)	HS-SPME-GC-MS	[6][7][8]
Dry-ripened "Cecina" (from foals fed 1.5 kg/day concentrate)	63.12	GC-MS	[5]
Dry-ripened "Cecina" (from foals fed 3 kg/day concentrate)	76.42	GC-MS	[5]
Fermented Black Mulberry Juice (Mixed Culture)	Significantly accumulated	Metabolomics	[9]
Wine	Present (quantification not specified)	GC-MS	[10]

## Biological Activities and Potential Applications

The biological activities of **methyl 2-heptenoate** are not yet extensively studied. However, its presence in natural sources and the activities of structurally similar compounds suggest several potential areas of interest.

### Semiochemical Activity

While direct evidence for **methyl 2-heptenoate** as a pheromone is limited, a review on stored grain insect pheromones lists it as a compound of interest[1][3]. Furthermore, the structurally related compound, 1-methylethyl (E)-2-methyl-2-heptenoate, is a known component of the aggregation pheromone of the larger grain borer, *Prostephanus truncatus*[10][11][12]. This suggests that **methyl 2-heptenoate** could have a role in insect communication and may be a candidate for investigation in pest management strategies.

## Flavor and Fragrance

As a volatile ester, **methyl 2-heptenoate** likely contributes to the flavor and aroma profiles of the foods and beverages in which it is found. Its fruity and apple-like odor characteristics, typical of many methyl esters, make it a potential candidate for use as a flavoring or fragrance agent.

## Antimicrobial and Cytotoxic Potential

Many volatile organic compounds from natural sources exhibit antimicrobial and cytotoxic properties. While no specific studies have been identified for **methyl 2-heptenoate**, this remains a plausible area for future research.

## Experimental Protocols

The following sections detail the methodologies for the analysis of **methyl 2-heptenoate**, based on established protocols for similar volatile esters.

## Sample Preparation and Extraction of Volatiles

Headspace Solid-Phase Microextraction (HS-SPME) is a common technique for the extraction of volatile and semi-volatile compounds from solid and liquid matrices.

- Materials:
  - SPME fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
  - 20 mL headspace vials with screw caps and PTFE/silicone septa
  - Heating block or water bath with magnetic stirring capabilities
  - Sodium chloride (NaCl)
- Procedure:
  - Place a known amount of the sample (e.g., 5 g of fruit pulp or 5 mL of liquid) into a 20 mL headspace vial.

- For liquid samples, add a saturated solution of NaCl to enhance the release of volatiles (salting-out effect).
- Seal the vial with the screw cap.
- Equilibrate the sample at a controlled temperature (e.g., 40-60 °C) for a specific time (e.g., 15-30 minutes) with gentle agitation to allow the volatiles to partition into the headspace.
- Expose the SPME fiber to the headspace for a defined period (e.g., 30-60 minutes) to adsorb the analytes.
- Retract the fiber into the needle and immediately introduce it into the GC injector for thermal desorption.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the standard method for the separation and identification of volatile compounds.

- Instrumentation:
  - Gas chromatograph coupled to a mass spectrometer (e.g., quadrupole or time-of-flight)
  - Capillary column suitable for volatile compound analysis (e.g., DB-5ms, HP-INNOWax)
- Typical GC Conditions:
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
  - Oven Temperature Program:
    - Initial temperature: 40 °C, hold for 2 minutes
    - Ramp: 5 °C/min to 230 °C

- Hold at 230 °C for 5 minutes
- Typical MS Conditions:
  - Ion Source Temperature: 230 °C
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Mass Range: m/z 40-450
- Compound Identification:
  - Identification is achieved by comparing the obtained mass spectra with those in commercial libraries (e.g., NIST, Wiley) and by comparing the retention indices with those of authentic standards or literature values.

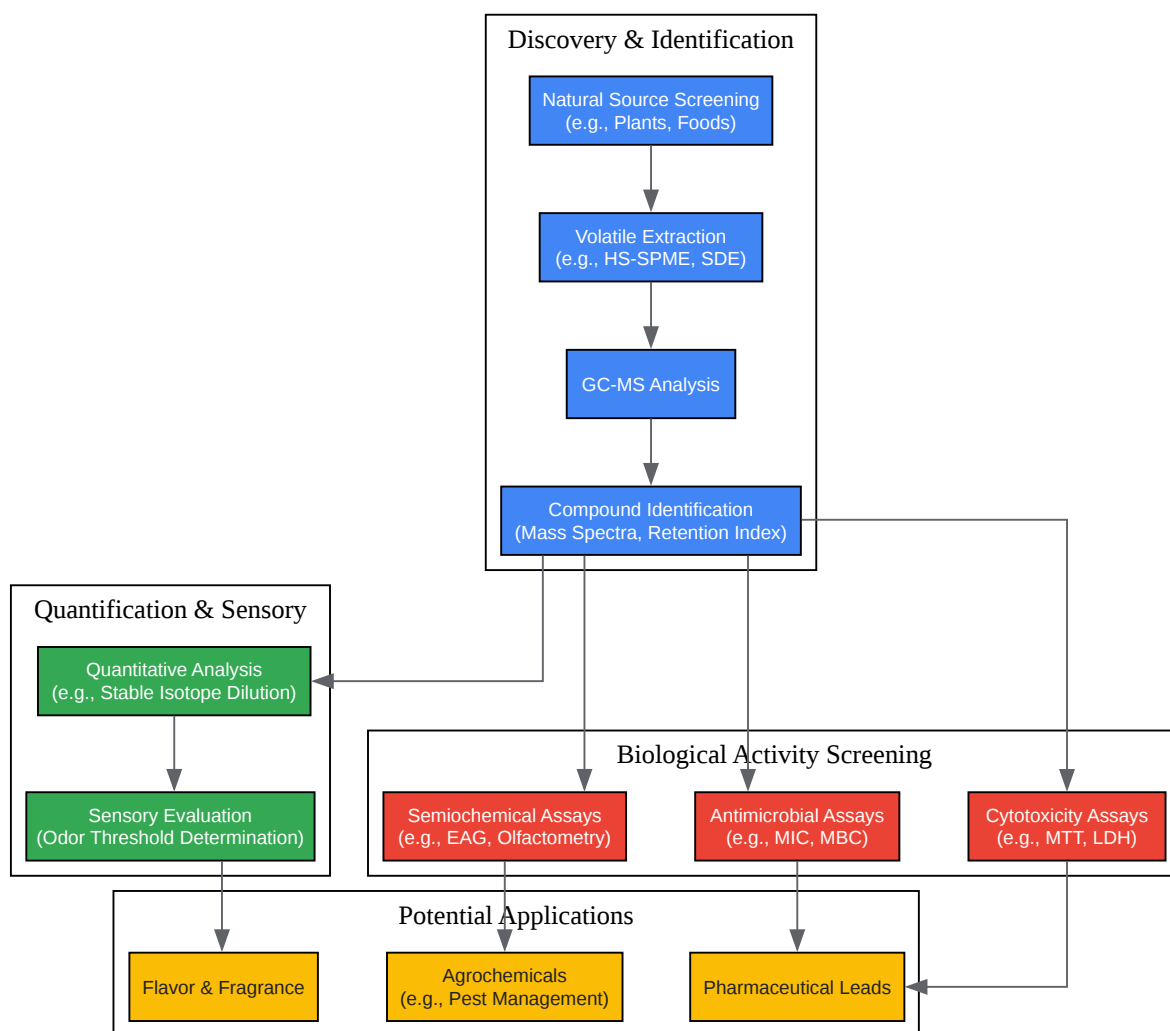
## Quantification

For accurate quantification, a stable isotope-labeled internal standard is recommended.

- Procedure:
  - Synthesize or procure a deuterated or <sup>13</sup>C-labeled analog of **methyl 2-heptenoate**.
  - Prepare a calibration curve by adding known amounts of the internal standard and varying concentrations of a pure **methyl 2-heptenoate** standard to a matrix-matched sample.
  - Spike the unknown samples with the same known amount of the internal standard.
  - Analyze the samples by GC-MS and calculate the concentration of the analyte based on the ratio of the peak areas of the analyte and the internal standard.

## Visualization of Research Workflow

The following diagram illustrates a general workflow for the investigation of a novel volatile organic compound like **methyl 2-heptenoate**.



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Figure 1. A generalized workflow for the discovery, characterization, and application of a novel VOC.

## Future Directions

The study of **methyl 2-heptenoate** is still in its early stages. Future research should focus on:

- **Comprehensive Quantification:** Determining the concentration of **methyl 2-heptenoate** in a wider range of natural sources.
- **Biological Activity Screening:** Systematically evaluating its potential as a semiochemical, antimicrobial agent, and cytotoxic compound.
- **Sensory Analysis:** Precisely determining its odor and flavor thresholds and its contribution to the sensory profiles of foods and beverages.
- **Biosynthesis and Regulation:** Investigating the biochemical pathways leading to its production in natural systems.

## Conclusion

**Methyl 2-heptenoate** is a volatile organic compound with a documented presence in several natural products. While its biological activities are not yet well-defined, its chemical nature and the functions of related compounds suggest a promising potential for applications in various scientific and industrial fields. The experimental protocols outlined in this guide provide a solid foundation for researchers to further explore the properties and applications of this intriguing molecule.

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